

Proper Disposal Procedures for Products Labeled "P 1060"

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Compound of Interest

Compound Name: P 1060

Cat. No.: B1215913

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It is critically important for laboratory safety to recognize that "**P 1060**" is not a unique chemical identifier but a product number used by various manufacturers for distinctly different materials. Therefore, the proper disposal procedures are product-specific and depend on the chemical composition and associated hazards of the particular "**P 1060**" being used. Always refer to the Safety Data Sheet (SDS) provided by the manufacturer for detailed guidance.

Below are the essential safety and disposal procedures for different products identified as "**P 1060**" from various suppliers.

Summary of Disposal and Safety Information

Product Identifier	Manufacturer	Chemical Nature	Personal Protective Equipment (PPE)	Disposal Method
P1060	Sigma-Aldrich	Not specified in snippets, likely a chemical reagent.	Eye protection, gloves. Respiratory protection not required under normal conditions.[1]	Sweep up and shovel spills. Keep in suitable, closed containers for disposal. Dispose of as unused product. Do not let product enter drains.[1]
SikaEmaco-1060	Sika USA	Modified cement mortar	Protective gloves, protective clothing, eye protection, face protection.[2]	Dispose of contents/container to an appropriate hazardous waste collection point. [2] For spills, neutralize with acid and keep in suitable, closed containers for disposal.[2]
1060	Polycorp Ltd.	Aarmorite Soft Natural Rubber	Not specified, physical form should preclude harmful contact.	Dispose of in accordance with all local, state, and federal regulations. For spills, scoop or shovel material and return to the

original
container.[3]

A1060	Spectrum Chemical	Aluminum Sheet	Use personal protective equipment. Ensure adequate ventilation.	Waste must be disposed of in accordance with Federal, State, and Local regulations. Sweep up and shovel into suitable containers for disposal.[4]
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Detailed Disposal and Handling Procedures

Sigma P1060

This product should be handled with standard laboratory precautions.

Experimental Protocol for Spill Cleanup:

- Avoid dust formation.[1]
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment, including gloves and eye protection.[1]
- Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[1]
- Do not allow the product to enter drains.[1]

Disposal:

- Dispose of the unused product and any contaminated materials in the same manner as the original substance, following institutional and local guidelines.[1]
- Contaminated packaging should be disposed of as unused product.[1]

SikaEmaco-1060 (Modified Cement Mortar)

This product is a modified cement mortar and requires specific handling due to its chemical nature.

Experimental Protocol for Spill Cleanup:

- Use personal protective equipment.[2]
- Avoid dust formation and do not breathe the dust.[2]
- Ensure adequate ventilation.[2]
- For containment, prevent the product from entering drains.[2]
- Neutralize the spilled material with acid.[2]
- Collect the neutralized material and place it in a suitable, closed container for disposal.[2]

Disposal:

- Dispose of the contents and container at an appropriate hazardous waste collection point.[2]
- Rinse water from cleaning should be disposed of in accordance with local and national regulations.[2]

Polycorp 1060 (Armorite Soft Natural Rubber)

This product is a soft natural rubber in solid form.

Experimental Protocol for Spill Cleanup:

- In case of a release, scoop or shovel the material.[3]
- Return the material to its original container if possible.[3]

Disposal:

- Waste disposal methods must be in accordance with all local, state, and federal regulations.
[\[3\]](#)

Spectrum Chemical A1060 (Aluminum Sheet)

This product is a solid aluminum sheet.

Experimental Protocol for Spill Cleanup:

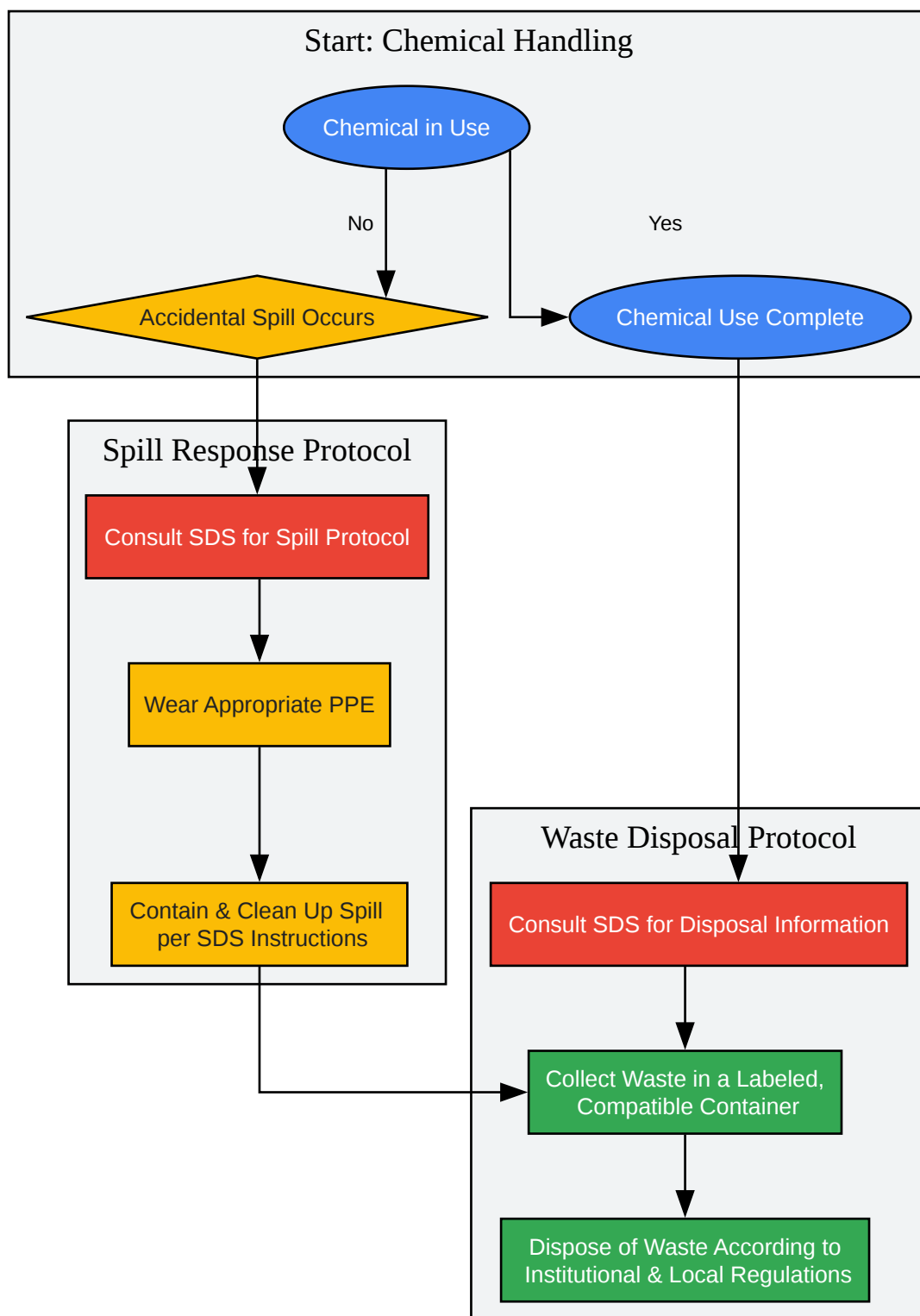
- In the event that smaller pieces or dust are spilled:
 - Ensure adequate ventilation.[\[4\]](#)
 - Wear personal protective equipment.[\[4\]](#)
 - Sweep up and shovel the material into a suitable container for disposal.[\[4\]](#)
 - Thoroughly clean the contaminated surface.[\[4\]](#)

Disposal:

- Waste from residues or unused products must be disposed of in accordance with Federal, State, and Local regulations.[\[4\]](#)
- Empty containers should be taken for local recycling, recovery, or waste disposal.[\[4\]](#)

General Chemical Disposal Workflow

The following diagram illustrates a general logical workflow for handling and disposing of chemical waste in a laboratory setting.



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Caption: General workflow for chemical spill response and disposal.

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